

6-bromohex-2-yne stability in various solvents

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Compound Focus: 6-bromohex-2-yne

CAS No.: 55402-12-5

Cat. No.: S2901283

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Chemical Profile of 6-Bromohex-2-yne

For a quick reference, here are the core identifiers and properties of **6-Bromohex-2-yne**:

Property	Description
CAS Number	55402-12-5 [1] [2] [3]
Molecular Formula	C ₆ H ₉ Br [1] [3] [4]
Molecular Weight	161.04 g/mol [1] [3]
IUPAC Name	6-bromohex-2-yne [1] [2]
Structure (SMILES)	CC#CCCCBr [1] [3] [4]
Physical Form	Liquid [2]
Purity	Available at ≥95% to ≥98% [2] [3]

Reactivity and Handling Guidelines

The compound's structure features both a **terminal bromoalkane** and an **internal alkyne**, making it reactive and useful as a synthetic building block [1].

Safety and Storage

- **Storage Temperature:** Store sealed in dry conditions at **2-8°C** [3]. One supplier also lists a storage temperature of 4°C [2].
- **Hazard Classification:** It is classified as a dangerous good. The Safety Data Sheet (SDS) indicates the following hazard statements [3]:
 - **H226:** Flammable liquid and vapour.
 - **H315:** Causes skin irritation.
 - **H319:** Causes serious eye irritation.
 - **H335:** May cause respiratory irritation.
- **Shipping:** This compound typically incurs hazardous material (HazMat) shipping fees, though these can be avoided in some cases with specific packaging [3].

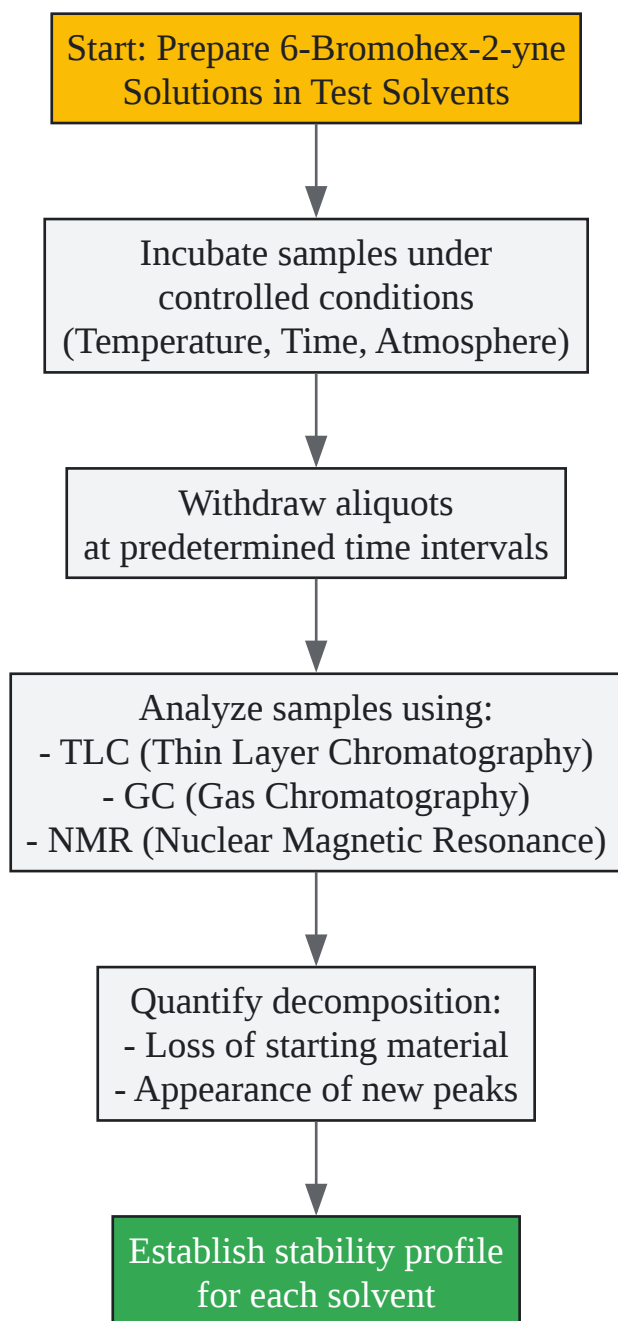
Synthetic Applications

Its primary value lies in its dual functionality, which enables several types of chemical transformations [1]:

- **Click Chemistry:** The terminal alkyne can efficiently participate in click reactions for selective carbon-carbon bond formation.
- **C-C Coupling Reactions:** The bromine atom can be substituted with other carbon-containing groups via various coupling reactions.
- **Medicinal Chemistry & Bioconjugation:** It serves as a versatile starting material for synthesizing drug candidates or for attaching biomolecules to other entities.

How to Determine Solvent Stability

Since specific solvent stability data is unavailable, you can establish it experimentally using standard analytical techniques. The workflow for such an investigation is outlined below:



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Suggested Experimental Methodology

- **Sample Preparation:** Prepare solutions of **6-bromohex-2-yne** in a range of anhydrous solvents (e.g., DMSO, DMF, acetonitrile, THF, dichloromethane) under an inert atmosphere like argon or nitrogen [1].

- **Monitoring:** Use **Thin Layer Chromatography (TLC)** for quick checks and **Gas Chromatography (GC)** or **NMR spectroscopy** for precise quantification. Compare the degradation over time against a fresh standard.
- **Analysis:** The stability profile is determined by the rate of parent compound loss and the formation of decomposition products.

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References

1. Buy 6-bromohex-2-yne | 55402-12-5 [smolecule.com]
2. 6-bromohex-2-yne | 55402-12-5 [sigmaaldrich.com]
3. 55402-12-5 | 6-Bromohex-2-yne [chemscene.com]
4. 6-bromohex-2-yne (C₆H₉Br) [pubchemlite.lcsb.uni.lu]

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